

# Technical Guide: Storage and Handling of Boc-D-Asp(OtBu)-OH

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## Compound of Interest

Compound Name: *Boc-d-asp-otbu*

Cat. No.: *B558556*

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This guide provides in-depth technical information on the proper storage, handling, and utilization of Boc-D-Asp(OtBu)-OH (N- $\alpha$ -tert-Butoxycarbonyl-D-aspartic acid  $\beta$ -tert-butyl ester), a critical reagent in solid-phase peptide synthesis (SPPS). Adherence to these guidelines is essential to ensure reagent integrity, experimental success, and laboratory safety.

## Compound Information and Storage

Boc-D-Asp(OtBu)-OH is a protected amino acid derivative used as a building block in the synthesis of peptides. The tert-butoxycarbonyl (Boc) group protects the  $\alpha$ -amino group, while the tert-butyl (OtBu) ester protects the side-chain carboxyl group.

Table 1: Physicochemical Data for Boc-D-Asp(OtBu)-OH

Property	Value	Reference
Synonyms	Boc-D-Asp(OtBu)-OH, N- $\alpha$ -tert-Butoxycarbonyl-D-aspartic acid $\beta$ -tert-butyl ester	N/A
CAS Number	155542-33-9	[1]
Molecular Formula	C <sub>13</sub> H <sub>23</sub> NO <sub>6</sub>	[1]
Molecular Weight	289.32 g/mol	[1]
Appearance	White to off-white powder	N/A
Purity	$\geq 99\%$ (HPLC)	N/A

Table 2: Recommended Storage and Handling Conditions

Parameter	Guideline	Source
Storage Temperature	2-8°C	[2]
Storage Conditions	Store in a tightly sealed container in a dry, cool, and well-ventilated place.	[3]
Incompatibilities	Strong oxidizing agents.	N/A
Handling	Use in a well-ventilated area. Avoid breathing dust. Avoid contact with skin and eyes.	[3]

## Safety and Handling Precautions

While a specific Safety Data Sheet (SDS) for the D-enantiomer is not readily available, the SDS for the L-enantiomer (Boc-L-Asp(OtBu)-OH) provides relevant safety information due to their identical chemical properties.[3]

Table 3: Hazard Identification and Precautionary Statements (based on L-enantiomer)

Hazard Class	GHS Classification	Precautionary Statements
Skin Irritation	Category 2	H315: Causes skin irritation. P264, P280, P302+P352, P332+P317, P362+P364
Eye Irritation	Category 2	H319: Causes serious eye irritation. P280, P305+P351+P338
Respiratory Irritation	Category 3	H335: May cause respiratory irritation. P261, P271, P304+P340, P312

#### First Aid Measures:[\[3\]](#)

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen.
- Skin Contact: Wash off with plenty of soap and water. Consult a doctor if irritation persists.
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- Ingestion: Rinse mouth with water. Do not induce vomiting.

#### Personal Protective Equipment (PPE):

- Eye Protection: Safety glasses with side-shields.
- Hand Protection: Compatible chemical-resistant gloves.
- Respiratory Protection: Use a NIOSH-approved respirator when dust is generated.
- Skin and Body Protection: Laboratory coat.

## Experimental Protocol: Use in Solid-Phase Peptide Synthesis (SPPS)

Boc-D-Asp(OtBu)-OH is a standard reagent for incorporating a D-aspartic acid residue into a peptide sequence using Boc-chemistry SPPS. The following is a representative protocol for a manual synthesis cycle.

Materials:

- Boc-D-Asp(OtBu)-OH
- Appropriate resin (e.g., Merrifield or PAM resin)
- Dichloromethane (DCM)
- Trifluoroacetic acid (TFA)
- N,N-Diisopropylethylamine (DIEA)
- Coupling reagent (e.g., HBTU, HATU)
- N,N-Dimethylformamide (DMF)
- Scavengers (e.g., thioanisole, ethanedithiol - for final cleavage)

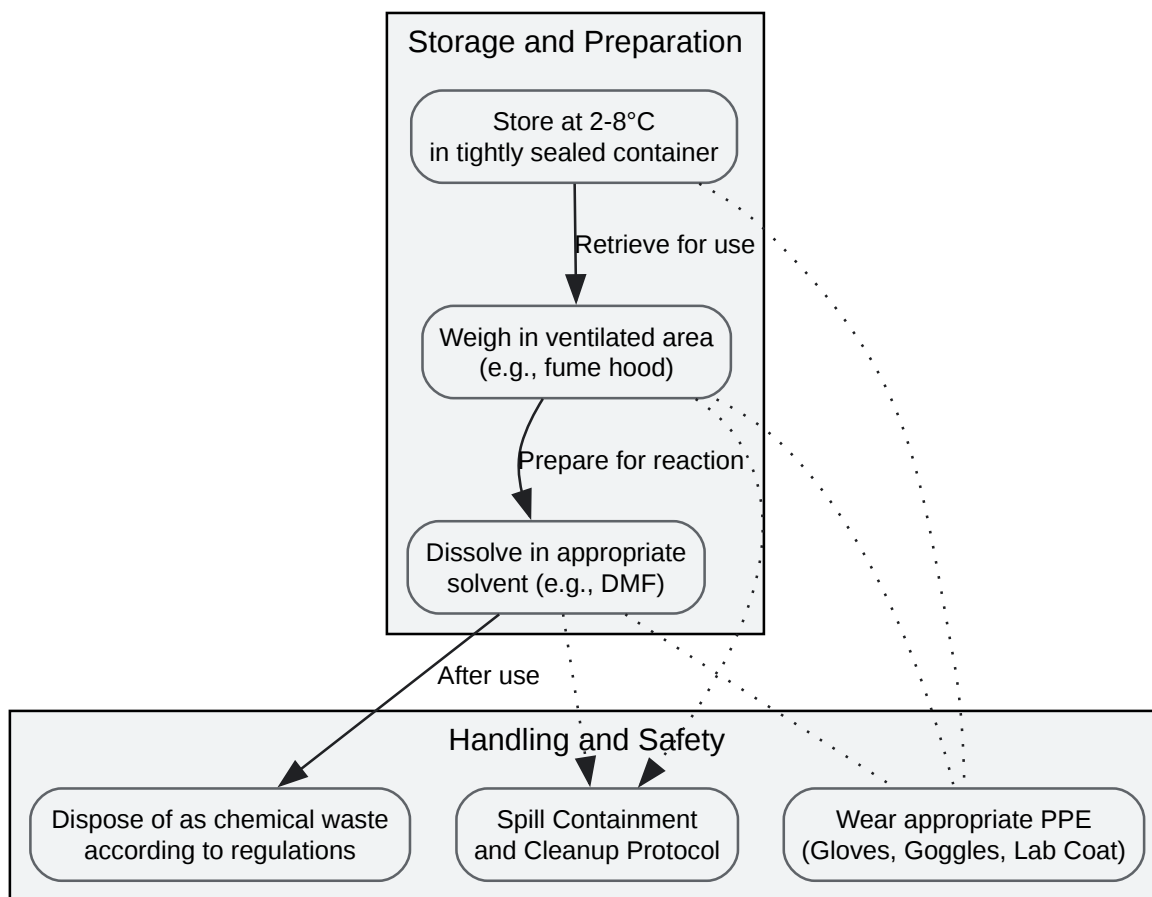
Protocol for a Single Coupling Cycle:

- Resin Swelling: Swell the peptide-resin in DCM for 20-30 minutes.
- Boc Deprotection:
  - Treat the resin with a solution of 50% TFA in DCM for 1-2 minutes (pre-wash).
  - Drain the solution and add fresh 50% TFA in DCM. Agitate for 20-30 minutes.
  - Drain the deprotection solution and wash the resin thoroughly with DCM (3-5 times) to remove residual TFA.
- Neutralization:
  - Wash the resin with a 5% DIEA in DCM solution (2 times, 1-2 minutes each) to neutralize the protonated amine.

- Wash the resin thoroughly with DCM (3-5 times) to remove excess DIEA.
- Amino Acid Coupling:
  - In a separate vessel, pre-activate the Boc-D-Asp(OtBu)-OH (typically 3-4 equivalents relative to resin substitution). Dissolve the amino acid and a coupling reagent (e.g., HBTU, 0.95 equivalents to the amino acid) in DMF. Add DIEA (2 equivalents to the amino acid) to the solution.
  - Add the activated amino acid solution to the neutralized peptide-resin.
  - Agitate the reaction mixture for 1-2 hours at room temperature.
  - Monitor the coupling reaction completion using a qualitative test (e.g., ninhydrin test).
- Washing:
  - Drain the coupling solution.
  - Wash the resin thoroughly with DMF (3-5 times) and then DCM (3-5 times) to remove unreacted reagents and byproducts.
- Cycle Repetition: Repeat steps 2-5 for each subsequent amino acid in the peptide sequence.
- Final Cleavage and Deprotection: After the full peptide sequence is assembled, cleave the peptide from the resin and remove the side-chain protecting groups using a strong acid cocktail (e.g., HF or TFMSA) containing scavengers.

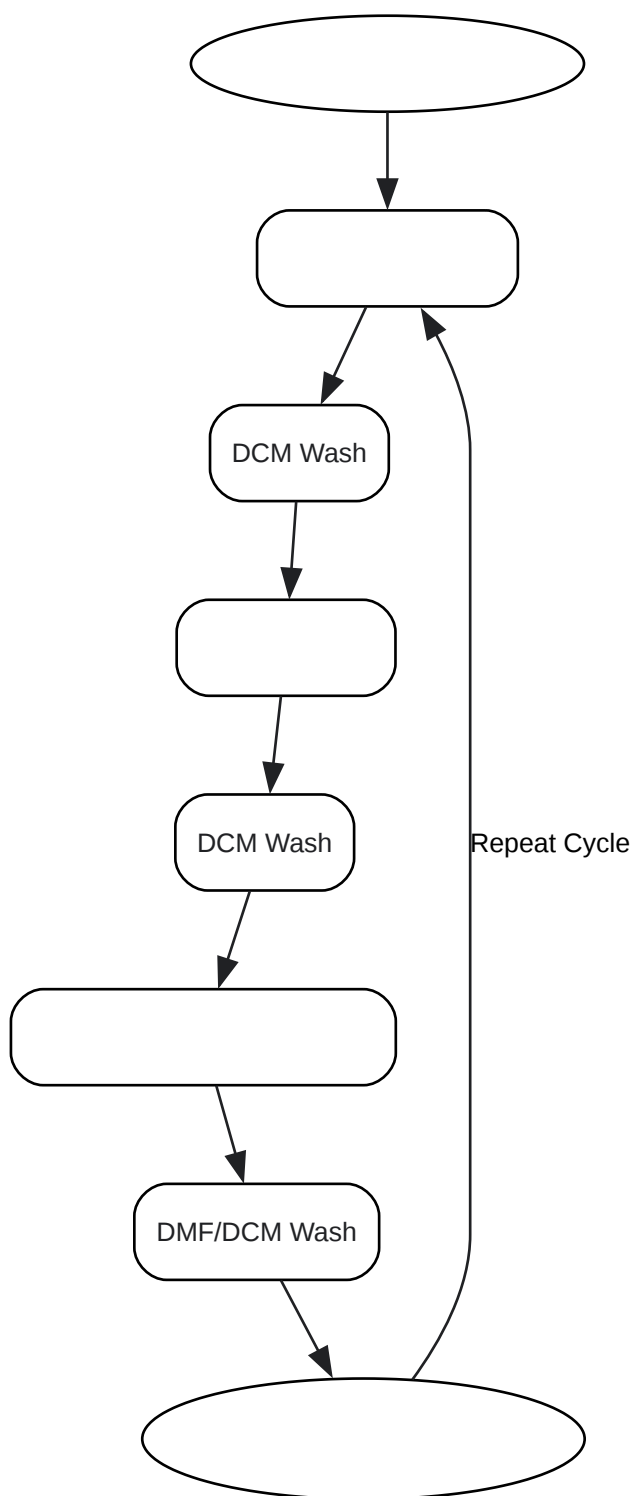
## Visualizations

The following diagrams illustrate key workflows and logical relationships for the handling and use of Boc-D-Asp(OtBu)-OH.



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Caption: Workflow for Safe Storage and Handling of Boc-D-Asp(OtBu)-OH.



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Caption: Boc-SPPS Cycle for Incorporating Boc-D-Asp(OtBu)-OH.

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